

Safe Disposal of MES Hemisodium Salt: A Procedural Guide

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Compound of Interest		
Compound Name:	MES hemisodium salt	
Cat. No.:	B568281	Get Quote

For laboratory professionals, including researchers, scientists, and those in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides detailed, step-by-step procedures for the safe disposal of **MES hemisodium salt**, ensuring compliance with safety standards and minimizing environmental impact.

Chemical and Physical Properties

A comprehensive understanding of a substance's properties is foundational to its safe handling and disposal. The relevant quantitative data for **MES hemisodium salt** are summarized below.

Property	Value
CAS Number	117961-21-4
Molecular Weight	206.73 g/mol
рКа	6.1
Useful pH Range	5.5 - 6.7
Solubility in Water	500 mg/mL

Disposal Protocol







While **MES hemisodium salt** is not classified as a hazardous substance, proper disposal procedures must be followed to maintain a safe laboratory environment. Adherence to local and national regulations is mandatory for all chemical waste disposal.

Step 1: Personal Protective Equipment (PPE)

Before handling **MES hemisodium salt** for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:

- Eyeshields
- Gloves
- N95 respirator (or equivalent) to avoid inhalation of dusts

Step 2: Waste Collection

- Solid Waste:
 - Collect dry MES hemisodium salt waste in its original container or a clearly labeled, sealed container.
 - Do not mix with other chemical waste.
 - For spills, take up the material dry, avoiding the generation of dust, and place it into a suitable, labeled container for waste disposal.[1]
- Aqueous Solutions:
 - While highly soluble in water, avoid disposing of MES hemisodium salt solutions down the drain unless permitted by local regulations.
 - If drain disposal is not permitted, collect aqueous waste in a labeled container for chemical waste pickup.

Step 3: Storage Pending Disposal



- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Handle uncleaned containers as you would the product itself.

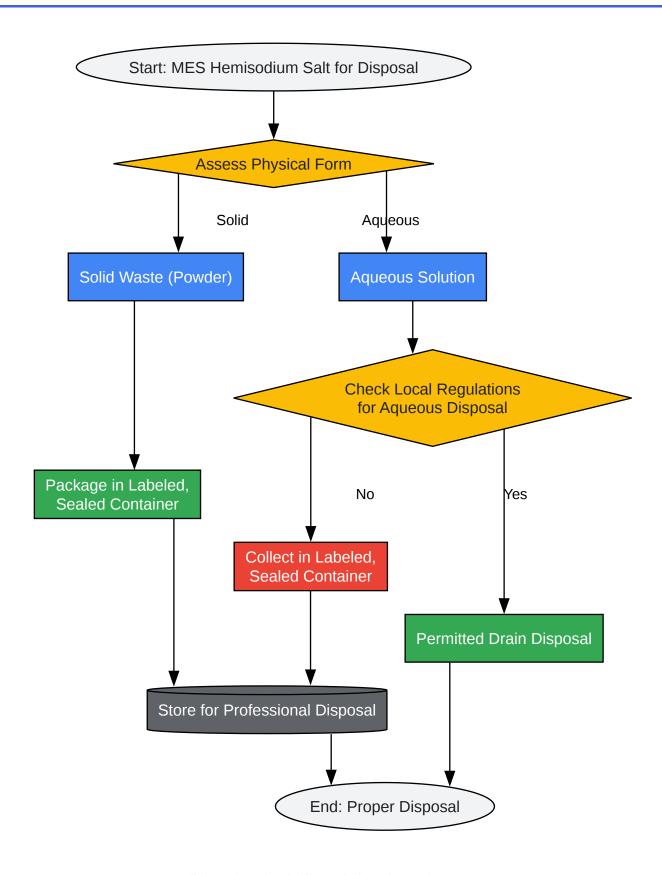
Step 4: Final Disposal

- Dispose of the chemical waste through a licensed professional waste disposal service.
- All disposal methods must be in strict accordance with national and local regulations.

Experimental Workflow: Disposal Decision Process

The following diagram illustrates the logical workflow for the proper disposal of **MES** hemisodium salt.





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MES Hemisodium Salt Disposal Workflow



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